

Mubritinib Brederock oxazole synthesis

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Mubritinib

CAS No.: 366017-09-6

Cat. No.: S547949

[Get Quote](#)

Mubritinib at a Glance

Mubritinib (TAK-165) is an investigational small molecule with a chemical formula of $C_{25}H_{23}F_3N_4O_2$ and a molar mass of 468.48 g/mol [1] [2]. The table below summarizes its core characteristics.

Property	Description
Primary Known Targets	Receptor tyrosine-protein kinase erbB-2 (HER2); Epidermal growth factor receptor (EGFR) [1].
Later Identified Target	Mitochondrial Electron Transport Chain (ETC) Complex I [3] [4].
Original Investigational Use	Treatment of HER2-positive cancers (e.g., breast cancer) [1] [5] [2].
Repurposing Potential	Acute Myeloid Leukemia (AML); Primary Effusion Lymphoma (PEL) [3] [4] [6].

Total Synthesis of Mubritinib

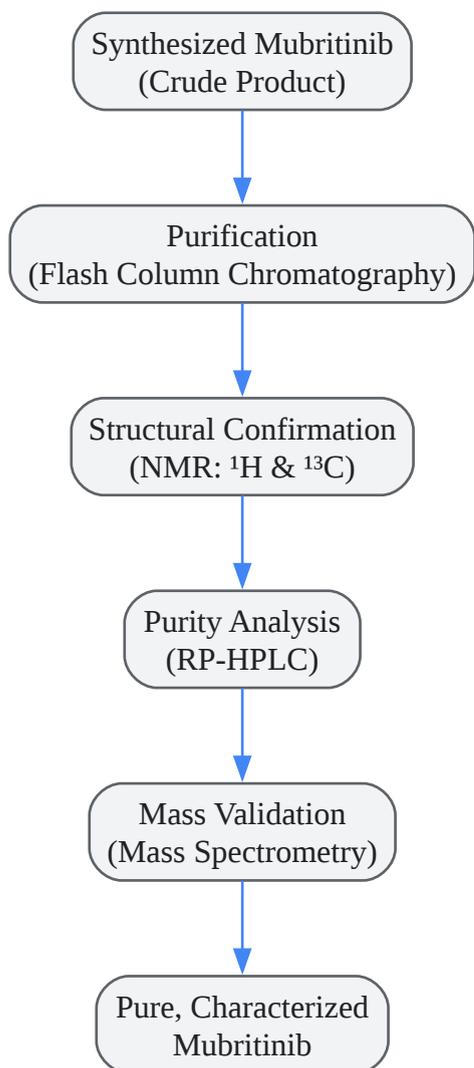
A 2021 publication describes a practical **five-step total synthesis** of **Mubritinib**, praised for its improved yield and potential for industrial-scale production [7]. The key steps are outlined below.

Step	Reaction	Purpose
1	Friedel–Crafts acylation	Constructs an initial carbon framework.
2	Click reaction	Constructs the triazole ring system.
3	Reduction	Modifies a functional group to a desired state.
4	Bredereck oxazole synthesis	Forms the critical oxazole ring.
5	Demethylation	Final modification to produce the active drug substance.

The synthesis strategically uses a **Click reaction** and the **Bredereck oxazole synthesis** to build the triazole and oxazole ring systems, respectively [7]. The oxazole ring is a crucial structural feature that forms key interactions in the HER2 kinase domain [5].

Experimental Protocol & Characterization

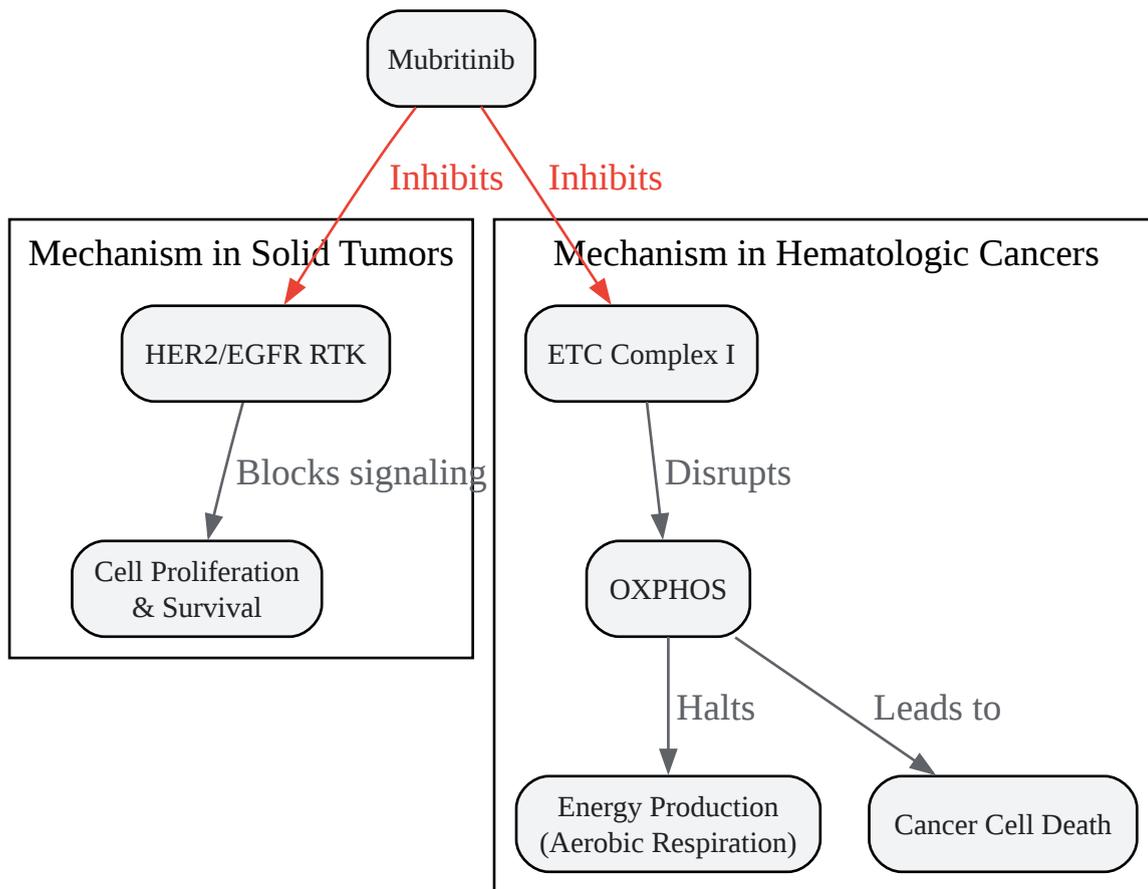
For the described five-step synthesis, you would typically follow this general workflow for the final compound. Supporting information for the 2021 synthesis paper is available online [7].



[Click to download full resolution via product page](#)

Biological Evaluation & Mechanism

Mubritinib's anti-cancer effects involve multiple mechanisms. The diagram below illustrates its dual mechanisms of action in different cancer types.



[Click to download full resolution via product page](#)

For quantitative assessment of **Mubritinib**'s anti-proliferative activity, researchers determine the **Growth Inhibition 50 (GI₅₀)** value, which is the drug concentration that inhibits 50% of cell growth.

Cell Line	Cancer Type	KSHV Status	GI ₅₀ (nM)	Citation
BC3	Primary Effusion Lymphoma (PEL)	KSHV+	13.45 nM	[3]
BCBL1	Primary Effusion Lymphoma (PEL)	KSHV+	17.1 nM	[3]
BC1	Primary Effusion Lymphoma (PEL)	KSHV+	7.5 nM	[3]
Ramos	Burkitt's Lymphoma	KSHV-	400 nM	[3]
LCL352	Lymphoblastoid	EBV+	200 nM	[3]

Cell Line	Cancer Type	KSHV Status	GI ₅₀ (nM)	Citation
HL60	Acute Myeloid Leukemia (AML)	-	Synergy with ATRA	[6]

Research Implications & Future Directions

The discovery of **Mubritinib**'s inhibition of mitochondrial ETC Complex I revealed that **certain cancer cells are uniquely dependent on oxidative phosphorylation (OXPHOS)** for survival, challenging the long-held "Warrburg effect" assumption [4]. This provides a strong rationale for repurposing **Mubritinib** for OXPHOS-dependent cancers like AML and PEL [3] [4]. Furthermore, **Mubritinib** shows a strong synergistic effect with All-Trans Retinoic Acid (ATRA) in promoting differentiation of AML cells, suggesting a promising combination therapy strategy [6].

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. : Uses, Interactions, Mechanism of Action | DrugBank Online Mubritinib [go.drugbank.com]
2. - Wikipedia Mubritinib [en.wikipedia.org]
3. Identification of Mubritinib (TAK 165) as an inhibitor of KSHV ... [pmc.ncbi.nlm.nih.gov]
4. Major breakthrough in the treatment of leukemia [medicalxpress.com]
5. Synthesis and evaluation of novel HER-2 inhibitors to exert ... [sciencedirect.com]
6. The HER2 inhibitor TAK165 Sensitizes Human Acute ... [nature.com]
7. Thieme E-Journals - Synthesis / Abstract [thieme-connect.com]

To cite this document: Smolecule. [Mubritinib Brederock oxazole synthesis]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b547949#mubritinib-bredereck->

oxazole-synthesis]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com